

Ethyl 5-aminopyridine-3-carboxylate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Ethyl 5-aminopyridine-3-carboxylate

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An In-depth Technical Guide to Ethyl 5-aminopyridine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-aminopyridine-3-carboxylate**, a key organic compound with applications in medicinal chemistry and materials science. This document outlines its chemical identity, structural information, and physicochemical properties, and includes a representative synthetic protocol.

Chemical Identity and Structure

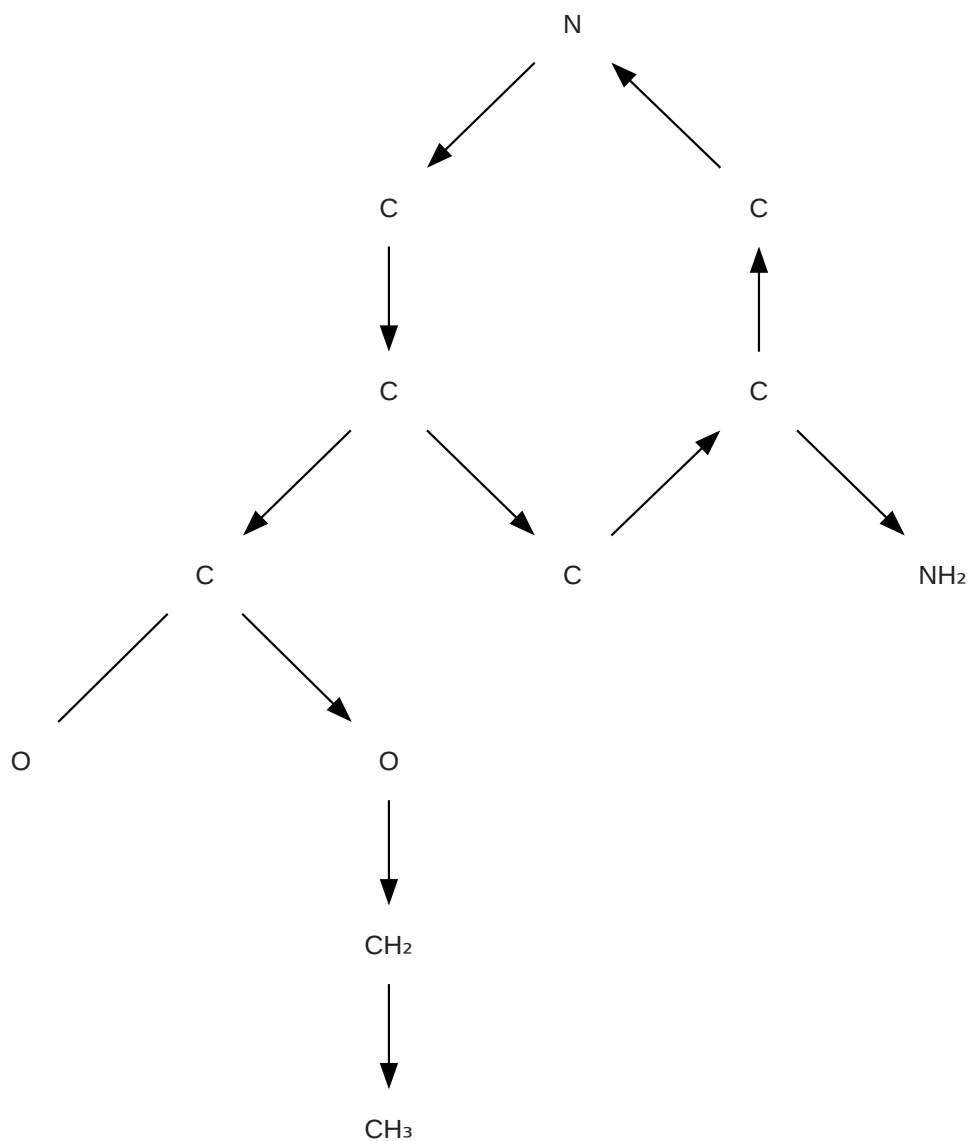
Ethyl 5-aminopyridine-3-carboxylate is a substituted pyridine derivative. The presence of an amino group and an ethyl carboxylate group on the pyridine ring makes it a versatile building block in organic synthesis.

IUPAC Name: **ethyl 5-aminopyridine-3-carboxylate**

Synonyms: 5-Amino-3-pyridinecarboxylic acid ethyl ester, Ethyl 5-aminonicotinate

The canonical SMILES representation of the molecule is CCOC(=O)c1cc(cnc1)N. This notation is crucial for computational chemistry applications and database searches.

Below is a two-dimensional chemical structure diagram generated using the DOT language.



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Caption: 2D structure of **Ethyl 5-aminopyridine-3-carboxylate**.

Physicochemical and Pharmacokinetic Data

The following table summarizes key quantitative data for **Ethyl 5-aminopyridine-3-carboxylate**. These properties are essential for researchers in drug design and development for predicting the compound's behavior in biological systems.

Property	Value	Source
IUPAC Name	ethyl 5-aminopyridine-3-carboxylate	-
CAS Number	17285-76-6	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	166.18 g/mol	--INVALID-LINK--
Canonical SMILES	CCOC(=O)C1=CC(=CN=C1)N	-

Experimental Protocols

Synthesis of **Ethyl 5-aminopyridine-3-carboxylate**

A common and straightforward method for the synthesis of **Ethyl 5-aminopyridine-3-carboxylate** is through the Fischer esterification of 5-aminopyridine-3-carboxylic acid. This reaction involves treating the carboxylic acid with ethanol in the presence of a strong acid catalyst.

Workflow Diagram:



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Caption: Synthetic workflow for **Ethyl 5-aminopyridine-3-carboxylate**.

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, 5-aminopyridine-3-carboxylic acid is dissolved in an excess of absolute ethanol.
- **Catalyst Addition:** A catalytic amount of concentrated sulfuric acid is carefully added to the solution.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The excess ethanol is removed under reduced pressure. The residue is then carefully neutralized with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** The aqueous layer is extracted multiple times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is evaporated, and the crude product is purified by column chromatography on silica gel to yield pure **Ethyl 5-aminopyridine-3-carboxylate**.
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